

Application Note: Protocol for the Recrystallization of Methionine Methyl Ester HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methionine methyl ester*

Cat. No.: *B078160*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Methionine methyl ester hydrochloride is a derivative of the essential amino acid methionine, utilized as a building block in the synthesis of various pharmaceutical compounds and peptides.^{[1][2]} The purity of this reagent is crucial for the successful synthesis of target molecules. Recrystallization is a standard and effective technique for the purification of solid organic compounds. This document outlines a detailed protocol for the recrystallization of **methionine methyl ester** HCl to obtain a high-purity crystalline product.

Data Summary

The physical and chemical properties of L-**Methionine methyl ester** hydrochloride are summarized in the table below. Successful recrystallization should yield a product that conforms to these specifications.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ ClNO ₂ S	[2][3]
Molecular Weight	199.70 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	151-153 °C	[4][5]
Solubility	Soluble in water, DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[4][5]
Storage Conditions	2-8°C, under inert atmosphere, sealed away from moisture.	[2][5]

Experimental Protocol: Recrystallization of Methionine Methyl Ester HCl

This protocol describes the procedure for the purification of **methionine methyl ester HCl** by recrystallization, a common method for purifying amino acid ester hydrochlorides.[6][7]

Materials and Equipment:

- Crude **Methionine Methyl Ester HCl**
- Methanol (anhydrous)
- Diethyl ether (anhydrous)
- Erlenmeyer flasks
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask

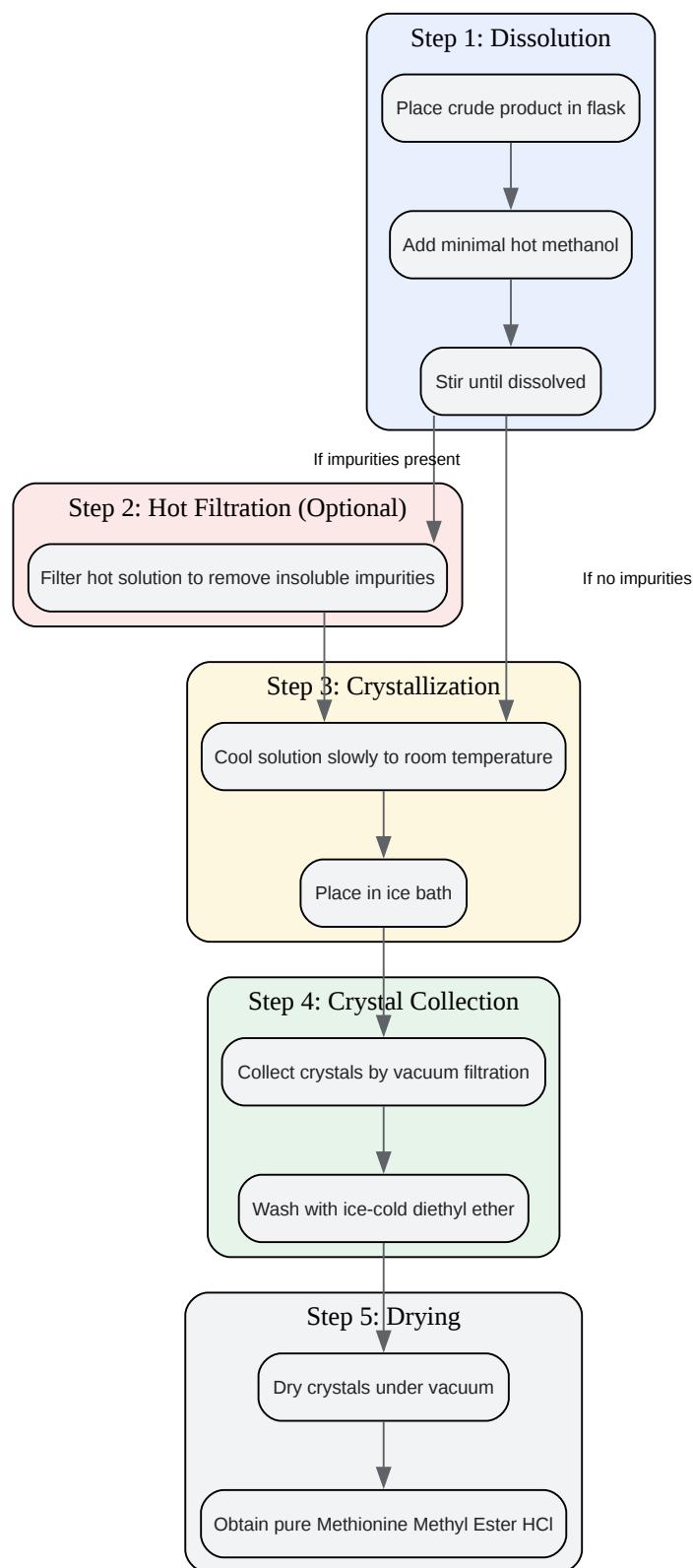
- Filter paper
- Ice bath
- Spatula
- Vacuum oven or desiccator

Procedure:

- Dissolution:
 - Place the crude **methionine methyl ester HCl** into a clean, dry Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of hot methanol to the flask while stirring to dissolve the solid. The goal is to create a saturated solution at the boiling point of the solvent. Add the methanol portion-wise to avoid using an excessive amount.
- Hot Filtration (Optional):
 - If insoluble impurities are visible in the hot solution, perform a hot filtration. This step should be done quickly to prevent premature crystallization. Use a pre-warmed funnel and flask.
- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
 - Once the solution has reached room temperature, place the flask in an ice bath for at least 30 minutes to maximize the yield of crystals.
- Crystal Collection:
 - Collect the crystals by vacuum filtration using a Buchner funnel and filter paper.

- Wash the crystals with a small amount of ice-cold diethyl ether to remove any residual soluble impurities.^[4] It is noted that washing with ether is a common practice for purifying amino acid ester hydrochlorides.^{[6][7]}
- Drying:
 - Dry the purified crystals under vacuum. A vacuum oven at a low temperature (e.g., 40-50°C) or a vacuum desiccator can be used. Drying is complete when the weight of the crystals is constant.

Visual Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the recrystallization of **Methionine Methyl Ester HCl**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Methanol is flammable and toxic. Avoid inhalation, ingestion, and skin contact.
- Diethyl ether is extremely flammable and can form explosive peroxides. Handle with care and away from ignition sources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CAS 2491-18-1: L-Methionine methyl ester hydrochloride [cymitquimica.com]
- 4. L-Methionine methyl ester hydrochloride | 2491-18-1 [chemicalbook.com]
- 5. L-Methionine methyl ester hydrochloride | 2491-18-1 [amp.chemicalbook.com]
- 6. JP4356292B2 - Method for producing amino acid ester hydrochloride - Google Patents [patents.google.com]
- 7. JP2003137850A - Method for producing amino acid ester hydrochloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Note: Protocol for the Recrystallization of Methionine Methyl Ester HCl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b078160#protocol-for-the-recrystallization-of-methionine-methyl-ester-hcl>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com